

safety and handling of 2-Chloro-N-methyl-N-phenylacetamide

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Compound of Interest

Compound Name: 2-Chloro-N-methyl-N-phenylacetamide

Cat. No.: B1329478

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An In-depth Technical Guide to the Safety and Handling of **2-Chloro-N-methyl-N-phenylacetamide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-Chloro-N-methyl-N-phenylacetamide** (CAS No. 2620-05-5). The following sections detail the compound's properties, associated hazards, safe handling and emergency protocols, and disposal procedures to ensure the safety of laboratory personnel and the environment.

Compound Identification and Properties

2-Chloro-N-methyl-N-phenylacetamide is a chemical intermediate used in various research and development applications. A summary of its key physical and chemical properties is presented below.

Table 1: Physicochemical Properties of **2-Chloro-N-methyl-N-phenylacetamide**

Property	Value	Reference
CAS Number	2620-05-5	[1][2][3][4]
Molecular Formula	C ₉ H ₁₀ ClNO	[1][2]
Molecular Weight	183.635 g/mol	[1]
Melting Point	74-77 °C	
Boiling Point	263.3 ± 23.0 °C at 760 mmHg	
Density	1.2 ± 0.1 g/cm ³	
pKa (Predicted)	0.36 ± 0.50	[1]

Hazard Identification and Classification

2-Chloro-N-methyl-N-phenylacetamide is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.[5]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Hazard Pictograms:

The following pictograms are associated with the hazards of this compound:

GHS Pictograms

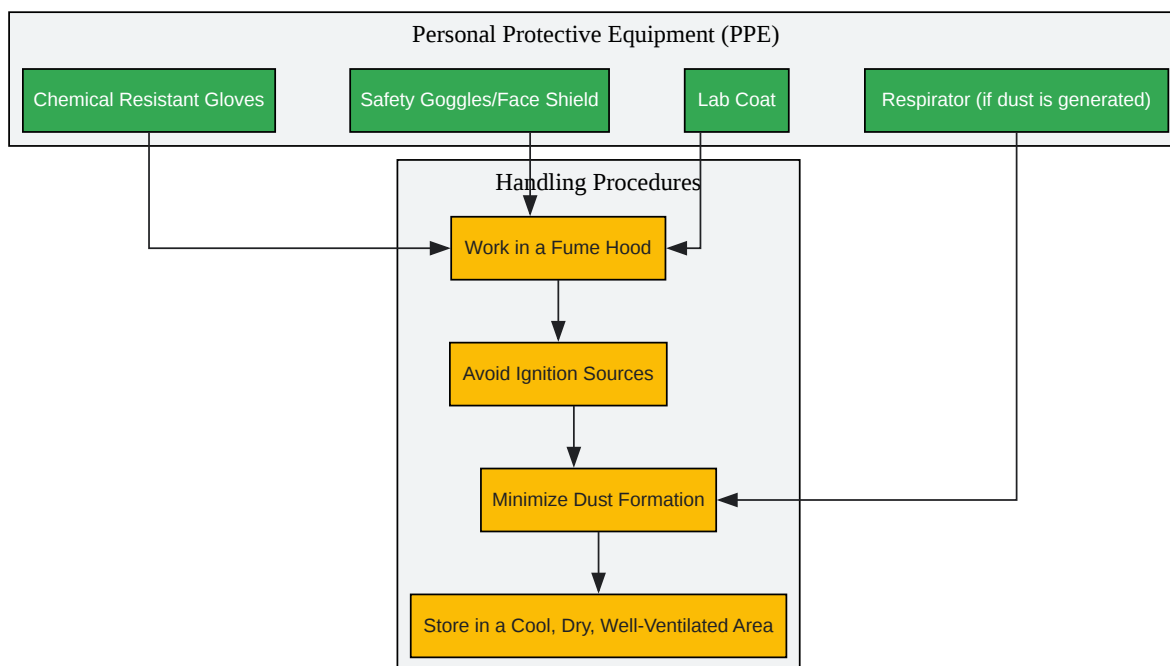


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Caption: GHS Pictogram for Irritant/Skin Sensitizer/Acute Toxicity.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is essential when handling **2-Chloro-N-methyl-N-phenylacetamide**. The following diagram outlines the recommended safe handling workflow.



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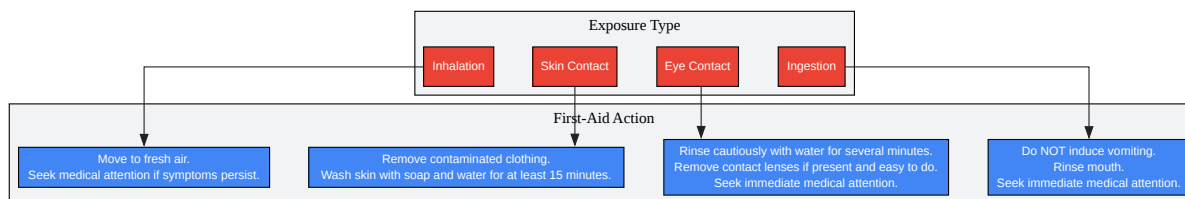
Caption: Recommended workflow for the safe handling of **2-Chloro-N-methyl-N-phenylacetamide**.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First-Aid Measures

The following diagram illustrates the recommended first-aid procedures for various types of exposure.



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Caption: First-aid procedures for exposure to **2-Chloro-N-methyl-N-phenylacetamide**.

Spill Response

In the event of a spill, follow these steps:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE), including a respirator.
- Avoid generating dust.
- Carefully sweep up the spilled solid material and place it into a labeled, sealed container for disposal.
- Clean the spill area with a suitable solvent and collect the cleaning materials as hazardous waste.[6]

Toxicity Data

Specific quantitative toxicity data, such as an LD50 value for **2-Chloro-N-methyl-N-phenylacetamide**, is not readily available in the searched literature. However, GHS classification indicates that it is harmful if swallowed.[5] For risk assessment, it is

recommended to handle this compound with the same precautions as other toxic chloroacetamide derivatives.

Experimental Protocol: Acute Oral Toxicity (LD50) Determination

While specific experimental data for this compound is unavailable, the following is a detailed methodology for determining the acute oral toxicity (LD50) of a chemical substance, based on the OECD Test Guideline 425 (Up-and-Down Procedure).^{[7][8][9]} This method is designed to estimate the LD50 using a minimal number of animals.

Objective: To determine the median lethal dose (LD50) of a test substance following a single oral administration.

Materials:

- Test substance: **2-Chloro-N-methyl-N-phenylacetamide**
- Experimental animals: Healthy, young adult rodents (e.g., rats or mice), typically females as they are often more sensitive.^[10]
- Vehicle for administration (if necessary)
- Oral gavage needles
- Animal housing and caging
- Calibrated balance for weighing animals and test substance

Methodology:

- **Animal Preparation:** Acclimatize animals to laboratory conditions for at least 5 days prior to the study. House them in appropriate cages with access to food and water ad libitum, except for a brief fasting period before dosing.
- **Dose Preparation:** Prepare the test substance in a suitable vehicle if it is a solid. The concentration should be prepared such that the required dose can be administered in a

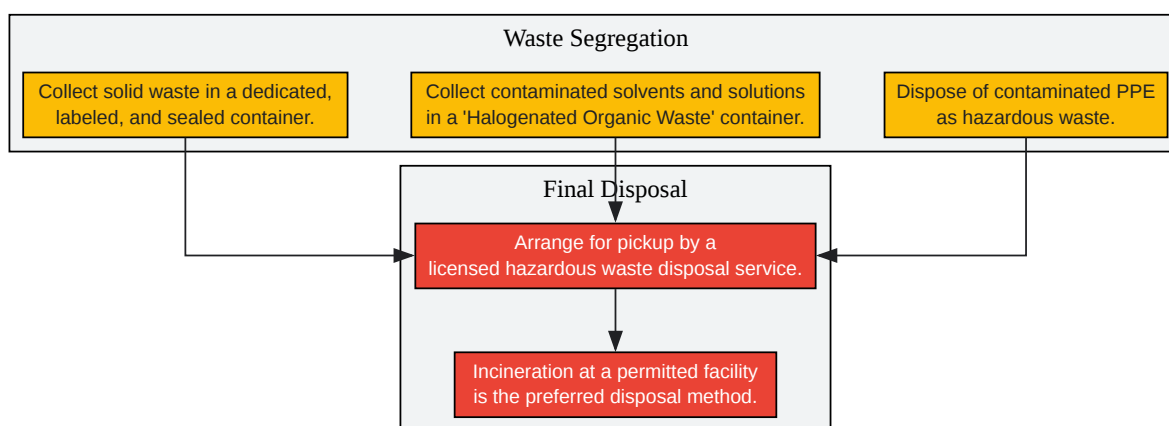
volume that is appropriate for the size of the animal.

- Dose Administration: Administer the prepared dose to the animals via oral gavage.
- Up-and-Down Dosing Procedure:
 - Sighting Study (Optional): To estimate the starting dose, a preliminary study with a few animals may be conducted.
 - Main Study:
 - Dose a single animal at the best-estimated starting dose.
 - Observe the animal for signs of toxicity and mortality for a defined period (typically 48 hours for dose-level adjustments and 14 days for overall observation).
 - If the animal survives, the next animal is dosed at a lower dose level (e.g., by a factor of 1.5-3.5).
 - If the animal dies, the next animal is dosed at a higher dose level.
 - This sequential dosing continues until one of the stopping criteria is met (e.g., a specified number of reversals in outcome have occurred).
- Observations:
 - Observe animals for clinical signs of toxicity and mortality at regular intervals: immediately after dosing, at 1, 2, 4, and 6 hours post-dosing, and then daily for 14 days.
 - Record all signs of toxicity, including changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic, and central nervous systems, and somatomotor activity and behavior patterns.
 - Record the body weight of each animal shortly before the test substance is administered and at least weekly thereafter.
- Data Analysis:

- The LD50 is calculated using the maximum likelihood method based on the pattern of survivals and deaths.
- Confidence intervals for the LD50 are also calculated.
- Pathology:
 - Perform a gross necropsy on all animals at the end of the study.
 - Collect and preserve any abnormal tissues for histopathological examination.

Disposal Procedures

As a halogenated organic compound, **2-Chloro-N-methyl-N-phenylacetamide** must be disposed of as hazardous waste.[6][11][12][13][14]



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Caption: Proper disposal workflow for **2-Chloro-N-methyl-N-phenylacetamide**.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment and adherence to all applicable

safety regulations and institutional protocols. Always consult the most current Safety Data Sheet (SDS) for this compound before handling.

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